

# 3-(Hydroxymethylphosphinyl)propionic acid chemical structure

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## Compound of Interest

Compound Name: 3-  
(Hydroxymethylphosphinyl)propion  
ic acid

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## An In-depth Technical Guide to 3-(Hydroxymethylphosphinyl)propionic Acid

This technical guide provides a comprehensive overview of the chemical structure, properties, and analytical methods related to **3-(Hydroxymethylphosphinyl)propionic acid**. The information is intended for researchers, scientists, and professionals in drug development and related fields.

## Chemical Identity and Structure

**3-(Hydroxymethylphosphinyl)propionic acid**, also known by its IUPAC name 3-[hydroxy(methyl)phosphoryl]propanoic acid, is an organophosphorus compound.[1][2][3] It is a known major metabolite of the herbicide glufosinate.[4]

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	3-[hydroxy(methyl)phosphoryl]propanoic acid[1][2][3]
CAS Number	15090-23-0[1][2][3]
Molecular Formula	C4H9O4P[1][2][5]
Molecular Weight	152.09 g/mol [1][2][4]
SMILES	C(P(C)(=O)O)CC(O)=O[3]
InChI	InChI=1S/C4H9O4P/c1-9(7,8)3-2-4(5)6/h2-3H2,1H3,(H,5,6)(H,7,8)[2][3]
InChI Key	QXFUBAAEKCHBQY-UHFFFAOYSA-N[1][3]

Synonyms:

- **3-(Hydroxymethylphosphinyl)propionic acid**
- 3-Methylphosphinicopropionic acid (MPPA)[3]
- (2-Carboxyethyl)methylphosphinic acid[3]
- 3-(Methylphosphinico)propionic acid[1]
- carboxyethylmethylphosphinic acid[1]
- methyl(2-carboxyethyl)phosphinic acid[1]

Caption: 2D structure of **3-(Hydroxymethylphosphinyl)propionic acid**.

## Physicochemical Properties

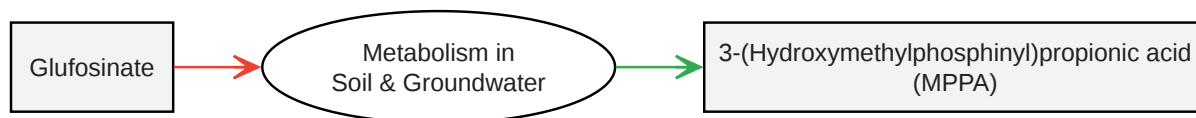
The known physicochemical properties of **3-(Hydroxymethylphosphinyl)propionic acid** are summarized below.

Table 2: Physicochemical Data

Property	Value
Appearance	White to off-white solid[4]
Melting Point	approx. 95°C (decomposes)[4]
Boiling Point	488.6 ± 28.0 °C (Predicted)[4]
Density	1.372 ± 0.06 g/cm <sup>3</sup> (Predicted)[4]
pKa	2.69 ± 0.50 (Predicted)[4]
LogP	-1.6[1]

## Biological Role

**3-(Hydroxymethylphosphinyl)propionic acid** is primarily recognized as a major metabolite of the herbicide Glufosinate.[4] Its formation is a result of the metabolic breakdown of the parent compound in soil and groundwater.[6]



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Caption: Metabolic relationship of Glufosinate to MPPA.

## Experimental Protocols

### High-Performance Liquid Chromatography (HPLC) Separation

A published application note details a method for the separation of polar pesticides, including 3-(Methylphosphinico)propionic acid, using a mixed-mode HPLC column.[1]

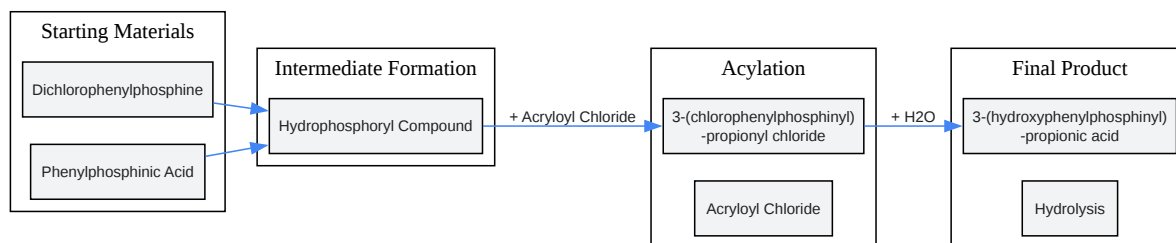
Table 3: HPLC Method Parameters

Parameter	Condition 1	Condition 2
Column	Newcrom B, 4.6x150 mm, 5 $\mu$ m, 100A	Newcrom B, 4.6x150 mm, 5 $\mu$ m, 100A
Mobile Phase	MeCN/H <sub>2</sub> O – 10/90%	MeCN/H <sub>2</sub> O – 10/90%
Buffer	AmFm pH 3.0 Gradient 5 – 60 mM in 15 min	AmFm pH 3.0 Gradient 5 – 15 mM in 10 min
Flow Rate	1 ml/min	1 ml/min
Detection	CAD	CAD

## Synthesis

A specific, detailed experimental protocol for the synthesis of **3-(Hydroxymethylphosphinyl)propionic acid** was not found in the reviewed literature.

However, a process for a structurally related compound, 3-(hydroxyphenylphosphinyl)-propionic acid, has been described and may offer insights into a potential synthetic route. This process involves the reaction of dichlorophenylphosphine with phenylphosphinic acid to yield a hydrophosphoryl compound. This intermediate is then reacted with acryloyl chloride, followed by hydrolysis to produce the final product.<sup>[7]</sup>



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Caption: Logical workflow for the synthesis of a related compound.

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